

# Application of DOWFAX™ 2A1 in Enhanced Oil Recovery Research

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Dowfax 2A1

Cat. No.: B1170145

[Get Quote](#)

Application Note and Protocol

## Introduction

Enhanced Oil Recovery (EOR) encompasses a suite of techniques aimed at increasing the amount of crude oil that can be extracted from an oil field after the primary and secondary recovery phases. Chemical EOR, in particular, involves the injection of specialized chemicals to alter the properties of the reservoir fluids and rock, thereby mobilizing residual oil. Anionic surfactants, such as DOWFAX™ 2A1, are pivotal in this process due to their ability to significantly reduce the interfacial tension (IFT) between oil and water, and to alter the wettability of the reservoir rock.

DOWFAX™ 2A1, an alkyldiphenyloxide disulfonate, is a high-performance anionic surfactant recognized for its exceptional chemical stability in harsh reservoir conditions, including high temperatures, high salinity, and a wide pH range. These characteristics make it a promising candidate for surfactant-based EOR applications. This document provides an overview of its application, summarizes key performance data, and details experimental protocols for its evaluation in EOR research.

## Key Performance Characteristics

DOWFAX™ 2A1 exhibits several properties that are highly desirable for chemical EOR applications:

- **Excellent Solubility and Stability:** It is highly soluble in water and maintains its stability in acidic, alkaline, and bleach solutions, as well as in the presence of other oxidizing systems. [1][2] This is critical for its performance in diverse reservoir brine compositions.
- **Hard Water and Salinity Tolerance:** It demonstrates outstanding performance in hard water and in solutions with high salt concentrations, which is a common challenge in oil reservoirs. [1][2]
- **Interfacial Tension Reduction:** While specific IFT values against crude oil are not readily available in public literature, its chemical structure is designed to effectively reduce the surface tension of water. For instance, at a 1 wt% active concentration in water, it can reduce the surface tension to 34-35 dynes/cm.[3] The primary mechanism for oil recovery in surfactant flooding is the reduction of IFT between the injected fluid and the trapped oil to ultra-low values (typically  $< 10^{-2}$  mN/m), which lowers the capillary forces trapping the oil.
- **Critical Micelle Concentration (CMC):** The CMC of DOWFAX™ 2A1 in a 0.1 M NaCl solution is reported to be 0.007 g/100g , indicating its efficiency at low concentrations.[3] In a high salinity water (HSW) environment, the CMC has been noted, though specific values from the available search results are not provided.

## Quantitative Data Summary

Due to the limited availability of public research data specifically quantifying the performance of DOWFAX™ 2A1 in EOR applications, the following table provides a summary of its general properties relevant to EOR. Researchers are encouraged to perform laboratory evaluations to determine specific performance metrics, such as IFT against target crude oils and oil recovery factors under their specific reservoir conditions.

Property	Value	Conditions	Reference
Active Matter	45 wt%	-	[3]
Appearance	Amber Liquid	-	[3]
pH (10% aq. solution)	8.0 - 10.5	-	[3]
Viscosity @ 25°C	145 cps	-	[3]
Density @ 25°C	1.10 - 1.20 g/mL	-	[3]
Surface Tension	34 dynes/cm	1 wt% actives, Neutral (pH 7)	[3]
35 dynes/cm	1 wt% actives, Alkaline (pH 12.5)	[3]	
Critical Micelle Concentration (CMC)	0.007 g/100g	in 0.1 NaCl @ 25°C	[3]

## Experimental Protocols

### Phase Behavior and Interfacial Tension (IFT) Measurement

Objective: To determine the optimal salinity and surfactant concentration for achieving ultra-low interfacial tension between the crude oil and the DOWFAX™ 2A1 solution.

Methodology:

- Brine Preparation: Prepare a series of synthetic brines with varying salinities, representative of the formation water.
- Surfactant Solution Preparation: For each brine salinity, prepare a range of DOWFAX™ 2A1 solutions with concentrations spanning from below to above the expected optimal concentration (e.g., 0.1 wt% to 2.0 wt% active concentration).
- Phase Behavior Test (Pipette Test):

- Mix equal volumes of the surfactant solution and the target crude oil in sealed glass pipettes.
- Gently agitate the pipettes and allow them to equilibrate at the reservoir temperature for a specified period (e.g., 24-72 hours).
- Observe the formation of microemulsions (Winsor Type I, II, or III). The optimal formulation is typically found in the Winsor Type III region, where a middle-phase microemulsion coexists with excess oil and brine phases.
- Interfacial Tension (IFT) Measurement:
  - For the formulations that exhibit promising phase behavior (especially Type III microemulsions), measure the IFT between the aqueous phase and the oleic phase using a spinning drop tensiometer.
  - Introduce a droplet of the oleic phase into the bulk aqueous phase within the tensiometer's capillary tube.
  - Rotate the capillary tube at high speed and measure the shape of the deformed droplet.
  - Calculate the IFT based on the droplet shape, the rotational speed, and the density difference between the two phases.
  - The goal is to identify the formulation that yields the lowest IFT.

## Core Flooding Test

Objective: To evaluate the effectiveness of the optimized DOWFAX™ 2A1 formulation in recovering residual oil from a reservoir rock sample.

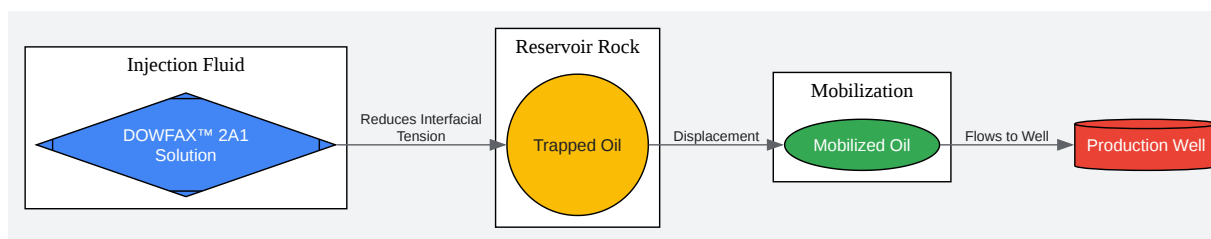
Methodology:

- Core Plug Preparation:
  - Select a representative core plug from the reservoir of interest.

- Clean the core plug using appropriate solvents (e.g., toluene and methanol) to remove any residual hydrocarbons and salts.
- Dry the core plug in an oven and measure its dry weight.
- Saturate the core plug with synthetic formation brine under vacuum and measure its saturated weight to determine the pore volume and porosity.
- Permeability Measurement:
  - Mount the brine-saturated core plug in a core holder.
  - Flow brine through the core at a constant rate and measure the pressure drop across the core to determine the absolute permeability to water ( $K_w$ ) using Darcy's law.
- Establishment of Irreducible Water Saturation ( $S_{wi}$ ):
  - Flood the brine-saturated core with the target crude oil at a high flow rate until no more brine is produced. The remaining water saturation is the irreducible water saturation.
  - Age the core at reservoir temperature for a period (e.g., 2-4 weeks) to allow for wettability alteration.
- Secondary Water Flooding:
  - Flood the core with brine at a typical reservoir velocity until oil production ceases. This simulates secondary recovery.
  - The oil remaining in the core at this stage is the residual oil saturation after water flooding ( $S_{orw}$ ).
- Surfactant Flooding (Tertiary Recovery):
  - Inject a slug of the optimized DOWFAX™ 2A1 solution (typically 0.3 to 0.5 pore volumes) into the core.
  - Follow the surfactant slug with a polymer solution to provide mobility control and push the surfactant slug and the mobilized oil bank through the core.

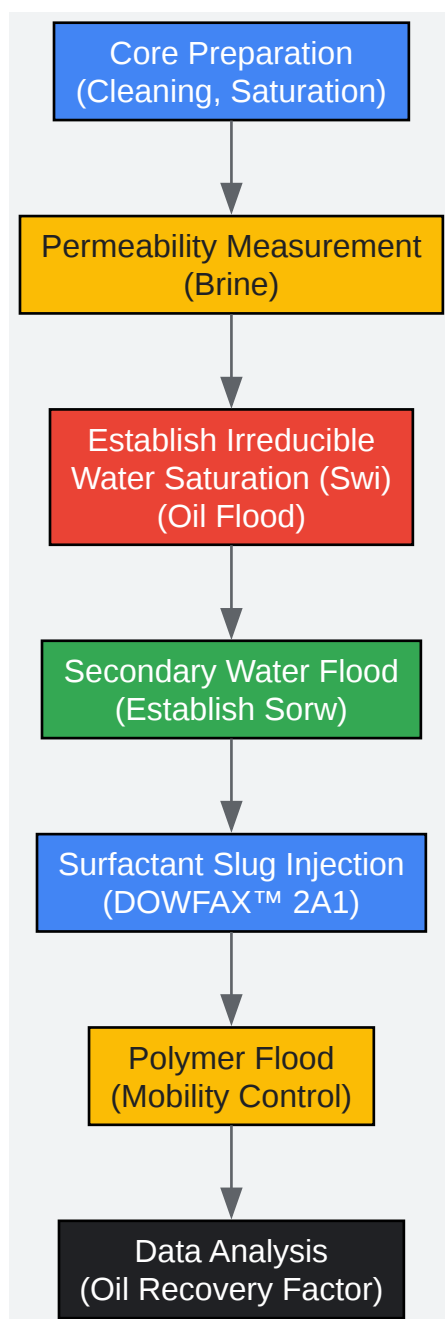
- Continue injecting the polymer solution until no more oil is produced.
- Data Collection and Analysis:
  - Throughout the flooding process, continuously monitor and record the volume of oil and water produced, the injection pressure, and the differential pressure across the core.
  - Calculate the oil recovery factor at each stage (primary, secondary, and tertiary). The incremental oil recovery due to surfactant flooding is the key performance indicator.

## Visualizations



[Click to download full resolution via product page](#)

Caption: Mechanism of Enhanced Oil Recovery using DOWFAX™ 2A1.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. dow.com [dow.com]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application of DOWFAX™ 2A1 in Enhanced Oil Recovery Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1170145#application-of-dowfax-2a1-in-enhanced-oil-recovery-research]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)